

Storage and handling recommendations for 2-amino-isonicotinic acid hydrazide

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Compound of Interest

Compound Name: 2-Amino-isonicotinic acid
hydrazide

Cat. No.: B1267408

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Technical Support Center: 2-Amino-Isonicotinic Acid Hydrazide

This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for the storage and handling of **2-amino-isonicotinic acid hydrazide** (CAS No: 58481-01-9).

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **2-amino-isonicotinic acid hydrazide**?

A1: Proper storage is crucial to maintain the integrity and stability of **2-amino-isonicotinic acid hydrazide**. It is recommended to store the compound in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][2][3][4][5]} Some suppliers recommend storage at room temperature, while others suggest 2-8°C with protection from light.^{[6][7]} For long-term storage, adhering to the manufacturer's specific recommendations is advised.

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

A2: To ensure personal safety, it is imperative to use appropriate PPE when handling **2-amino-isonicotinic acid hydrazide**. This includes protective gloves, protective clothing, and eye/face protection, such as tight-sealing safety goggles.^{[1][2][3]} In situations where dust formation is

possible, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.
[2]

Q3: What are the primary hazards associated with **2-amino-isonicotinic acid hydrazide**?

A3: **2-Amino-isonicotinic acid hydrazide** is considered a hazardous substance.[2] It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.[1][2][4] It may also cause respiratory irritation.[1][2][4]

Q4: How should I handle a spill of **2-amino-isonicotinic acid hydrazide**?

A4: In the event of a spill, ensure the area is well-ventilated and shut off all possible sources of ignition.[3] Avoid breathing in dust or vapors.[3] For containment, sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[4] Prevent the substance from entering drains or watercourses.[3] After the spill has been cleaned up, decontaminate all equipment used in the process.[3]

Q5: What should I do in case of accidental exposure?

A5: Immediate action is necessary in case of exposure:

- Eye Contact: Rinse cautiously with water for several minutes. If you wear contact lenses, remove them if it is easy to do so. Continue rinsing and seek immediate medical attention.[1][2][3]
- Skin Contact: Wash the affected area with plenty of soap and water.[1][2][3] If skin irritation occurs, seek medical advice.[1][3]
- Inhalation: Move the individual to fresh air and keep them in a position comfortable for breathing.[2][3] If the person feels unwell, call a poison center or doctor.
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[2] Clean the mouth with water and drink plenty of water afterward.[2][4]

Troubleshooting Guides

Issue 1: Inconsistent Experimental Results

Possible Cause: Degradation of the compound due to improper storage.

Troubleshooting Steps:

- **Verify Storage Conditions:** Confirm that the compound has been stored according to the recommended guidelines (cool, dry, well-ventilated, and protected from light).^{[1][2][3][4][7]}
- **Check for Physical Changes:** Inspect the compound for any changes in appearance, such as color or texture.
- **Perform Quality Control:** If possible, run a simple analytical test (e.g., melting point) to check the purity of the compound. The melting point is reported to be between 171 - 173 °C.^[2]
- **Use a Fresh Batch:** If degradation is suspected, use a new, unopened container of the compound for subsequent experiments.

Issue 2: Difficulty in Dissolving the Compound

Possible Cause: Use of an inappropriate solvent or insufficient mixing.

Troubleshooting Steps:

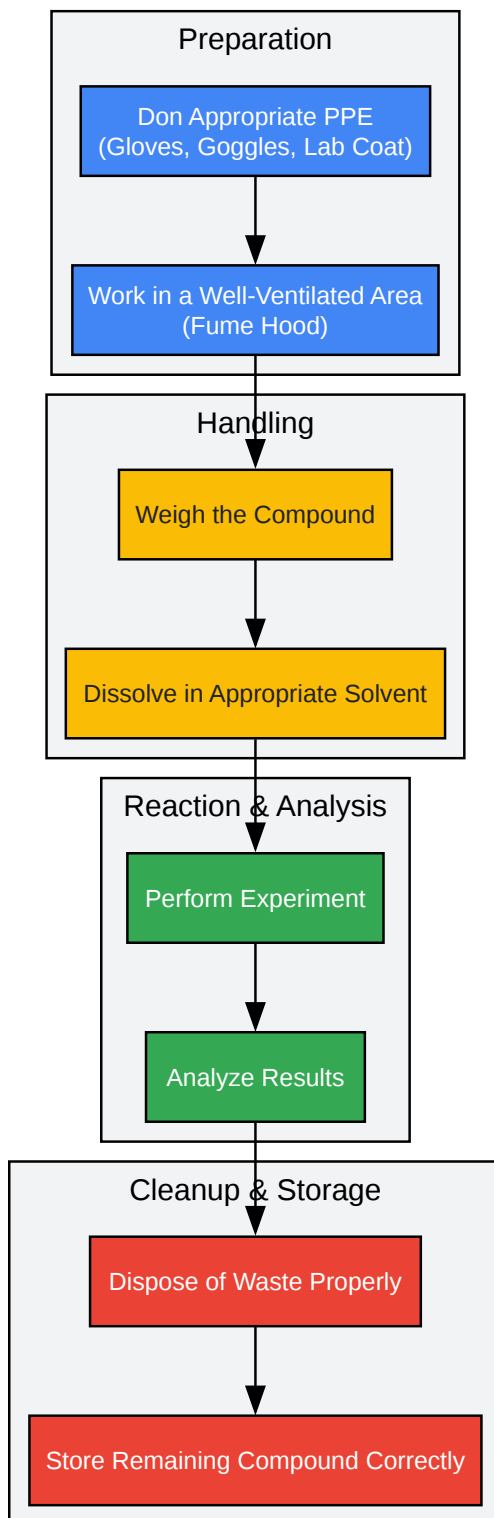
- **Consult Solubility Data:** While specific solubility data is not readily available in the provided search results, information on a related compound, isonicotinic acid hydrazide, suggests it is water-soluble.^[2] Experiment with common laboratory solvents, starting with water and polar organic solvents.
- **Increase Agitation:** Ensure vigorous mixing or sonication to aid dissolution.
- **Gentle Heating:** Cautiously warm the solvent to increase the solubility. Be mindful of the compound's stability at elevated temperatures.
- **pH Adjustment:** The solubility of amine- and hydrazide-containing compounds can be pH-dependent. Try adjusting the pH of the solution.

Data at a Glance

Parameter	Recommendation	Source(s)
Storage Temperature	Room temperature or 2-8°C	[6] [7]
Storage Conditions	Dry, cool, well-ventilated place, protected from light	[1] [2] [3] [4] [7]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases	[2]
Appearance	White solid	[2] [4]
Molecular Formula	C ₆ H ₈ N ₄ O	[6] [8]
Molecular Weight	152.15 g/mol	[6] [8]
Melting Point	171 - 173 °C	[2]

Experimental Workflow & Troubleshooting Logic

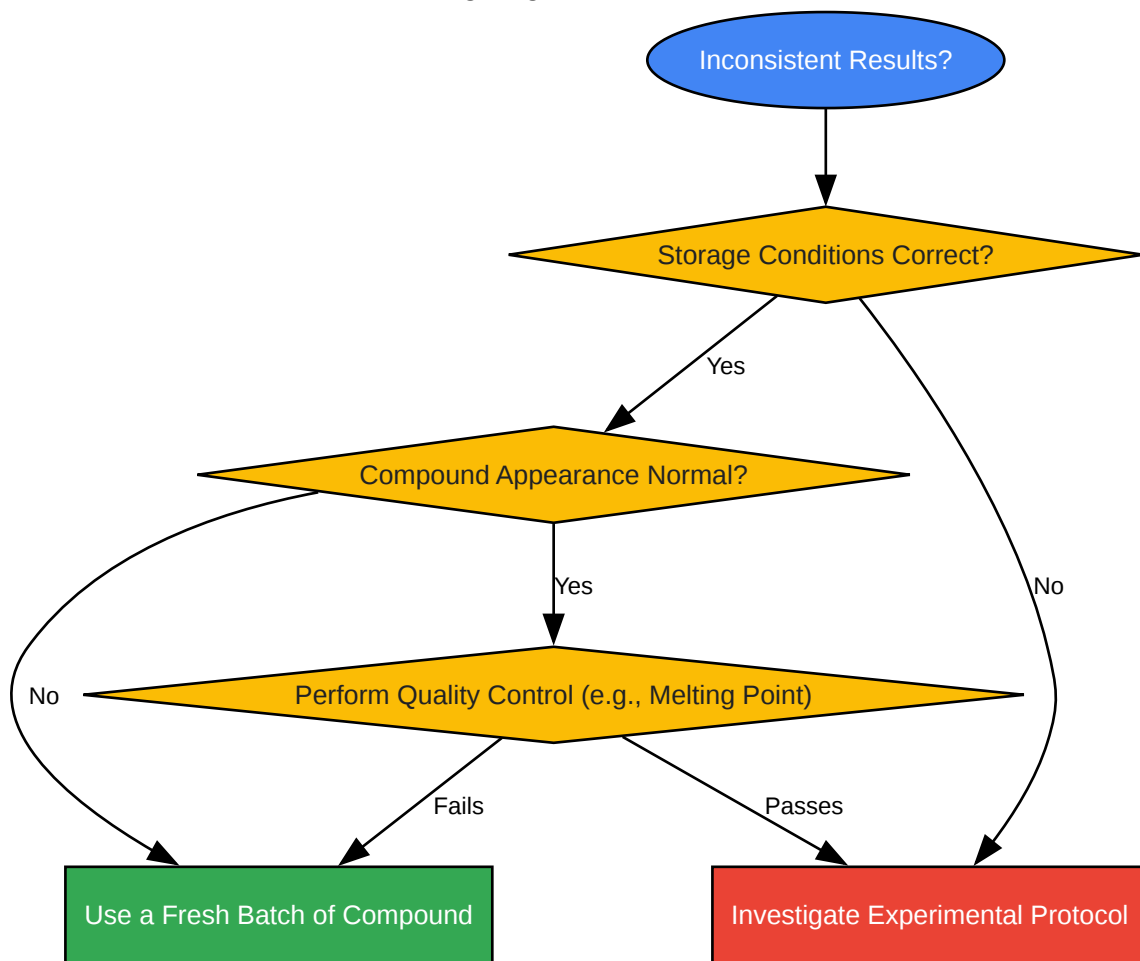
General Workflow for Handling 2-Amino-Isonicotinic Acid Hydrazide



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Caption: A general laboratory workflow for handling solid chemical compounds.

Troubleshooting Logic for Inconsistent Results



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Caption: A logical diagram for troubleshooting inconsistent experimental outcomes.

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